

Z-Gly-Gly-Arg-AMC: A Comprehensive Technical Guide for Urokinase Research

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Compound of Interest

Compound Name: Z-Gly-Gly-Arg-AMC TFA

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This in-depth technical guide provides a comprehensive overview of the fluorogenic substrate Z-Gly-Gly-Arg-AMC, with a specific focus on its application in the study of urokinase (urokinase-type plasminogen activator, uPA). This document details the substrate's core properties, provides a robust experimental protocol for its use in urokinase activity assays, and illustrates the key signaling pathways involving urokinase.

Core Properties of Z-Gly-Gly-Arg-AMC

Z-Gly-Gly-Arg-AMC is a synthetic peptide substrate widely used for the sensitive and continuous assay of urokinase and other serine proteases such as thrombin and tissue-type plasminogen activator.[1][2][3][4][5] The substrate consists of a tripeptide sequence, Glycyl-glycyl-arginine, which is recognized by the enzyme. The N-terminus is protected by a benzyloxycarbonyl (Z) group, and the C-terminus is conjugated to a fluorescent reporter, 7-amino-4-methylcoumarin (AMC).

The enzymatic cleavage of the amide bond between arginine and AMC by urokinase releases the highly fluorescent AMC molecule.[2] The rate of this reaction is directly proportional to the urokinase activity and can be monitored in real-time by measuring the increase in fluorescence.

Quantitative Data Summary

The following tables summarize the key quantitative data for Z-Gly-Gly-Arg-AMC.



Table 1: Physicochemical Properties

Property	Value	Reference
Molecular Formula	C28H33N7O7 (free base)	[2]
Molecular Weight	579.60 g/mol (free base)	
C28H33N7O7 · HCI	[2]	_
616.07 g/mol (HCl salt)	[2]	_
CAS Number	66216-78-2 (free base)	[2]
102601-58-1 (HCl salt)	[2]	
Appearance	White to off-white solid	[3]
Purity	≥95% by HPLC	[3]

Table 2: Fluorometric Properties

Property	Value	Reference
Excitation Wavelength (λex)	360-380 nm	[1]
Emission Wavelength (λem)	440-460 nm	[1]

Table 3: Solubility and Storage

Property	Details	Reference
Solubility	Soluble in water, ethanol, and DMSO	[3]
Storage (Solid)	Store at -20°C, protected from moisture.	[2]
Storage (in Solution)	Aliquot and store at -20°C or -80°C. Avoid repeated freeze-thaw cycles.	[6]



Table 4: Kinetic Parameters for Urokinase

Parameter	Value	Reference
Km	Not available in the searched literature.	
kcat	Not available in the searched literature.	_
kcat/Km	Not available in the searched literature.	_

Note: While Z-Gly-Gly-Arg-AMC is a well-established substrate for urokinase, specific kinetic constants (Km, kcat) were not found in the reviewed literature. Researchers may need to determine these parameters empirically for their specific assay conditions.

Experimental Protocols

This section provides a detailed methodology for a standard urokinase activity assay using Z-Gly-Gly-Arg-AMC in a 96-well plate format.

Reagent Preparation

- Urokinase Assay Buffer: A common buffer is Tris-HCl (e.g., 50 mM, pH 7.5-8.5) containing NaCl (e.g., 100 mM) and a stabilizing agent like 0.01% (v/v) Tween-20. The optimal pH for soluble urokinase activity is around 8.5.
- Z-Gly-Gly-Arg-AMC Stock Solution: Prepare a concentrated stock solution (e.g., 10 mM) by dissolving the substrate in a suitable solvent such as DMSO or water. Store this stock solution in aliquots at -20°C.
- Z-Gly-Gly-Arg-AMC Working Solution: On the day of the experiment, dilute the stock solution to the desired final concentration (e.g., 100 μM) in the Urokinase Assay Buffer. Protect the working solution from light.
- Urokinase Standard: Reconstitute purified urokinase in the assay buffer to a known concentration to generate a standard curve.



 Samples: Prepare biological samples (e.g., cell lysates, conditioned media) in the assay buffer.

Urokinase Activity Assay Protocol

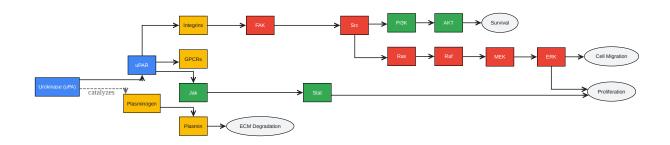
- Prepare the 96-well plate: Use a black, flat-bottom 96-well plate suitable for fluorescence measurements.
- · Add Standards and Samples:
 - Add a series of dilutions of the urokinase standard to wells to generate a standard curve.
 - Add your experimental samples to separate wells.
 - Include a "no enzyme" control (assay buffer only) to measure background fluorescence.
 - \circ The final volume in each well before adding the substrate should be consistent (e.g., 50 μ L).
- Initiate the Reaction: Add the Z-Gly-Gly-Arg-AMC working solution to all wells to initiate the enzymatic reaction. The final volume in each well should now be uniform (e.g., 100 μL).
- Incubation: Incubate the plate at a constant temperature (e.g., 37°C), protected from light.
- Fluorescence Measurement:
 - Measure the fluorescence intensity at regular intervals (e.g., every 1-5 minutes) for a set period (e.g., 30-60 minutes) using a fluorescence plate reader.
 - Set the excitation wavelength to ~380 nm and the emission wavelength to ~460 nm.
- Data Analysis:
 - Subtract the background fluorescence from all readings.
 - Determine the rate of reaction (change in fluorescence over time) for each well.
 - Plot the reaction rates of the urokinase standards against their known concentrations to generate a standard curve.



• Use the standard curve to determine the urokinase activity in your experimental samples.

Signaling Pathways and Experimental Workflow Urokinase Signaling Pathway

Urokinase plays a critical role in extracellular matrix degradation and cell signaling. Upon binding to its receptor, uPAR, it initiates a cascade of events that influence cell migration, proliferation, and survival. This signaling is often integrated with other pathways, such as those involving integrins and G-protein coupled receptors.



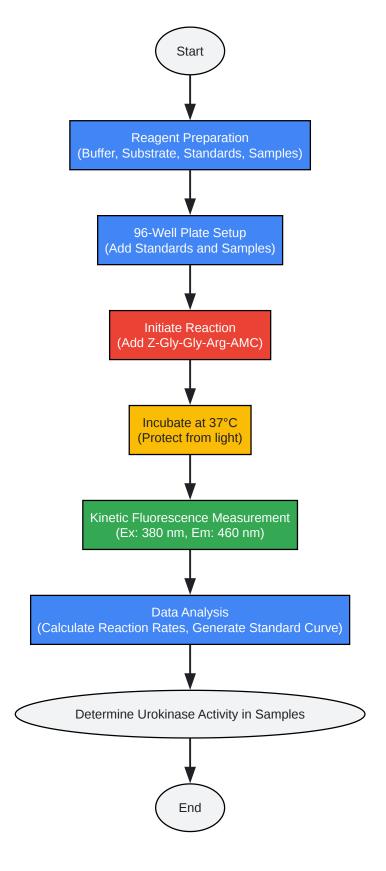
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Caption: Urokinase signaling cascade initiated by uPA binding to its receptor uPAR.

Experimental Workflow for Urokinase Activity Assay

The following diagram illustrates a typical workflow for measuring urokinase activity using the Z-Gly-Gly-Arg-AMC substrate.





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Caption: A typical experimental workflow for a urokinase activity assay.



This technical guide provides essential information for researchers utilizing the Z-Gly-Gly-Arg-AMC substrate to study urokinase. By following the detailed protocols and understanding the underlying biochemical principles and signaling pathways, scientists can effectively employ this tool in their research and drug discovery efforts.

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